

Application Notes and Protocols for In-Vivo Delivery of Edonerpic Maleate

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Compound of Interest

Compound Name: *Edonerpic*

Cat. No.: *B1242566*

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Introduction

Edonerpic maleate (T-817MA) is a small molecule compound investigated for its neuroprotective and neurorestorative properties. It has been studied in various preclinical models of neurological disorders, including stroke, spinal cord injury, and traumatic brain injury. The primary proposed mechanism of action involves the enhancement of synaptic plasticity through the facilitation of AMPA (α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid) receptor trafficking.^{[1][2][3]} While some studies suggest that **Edonerpic** binds to collapsin-response-mediator-protein 2 (CRMP2) to exert its effects^{[1][4]}, this interaction is a subject of ongoing scientific discussion, with some studies failing to demonstrate direct binding.^{[5][6]} This document provides detailed application notes and protocols for the in-vivo delivery of **Edonerpic** maleate in preclinical experimental settings.

Quantitative Data Summary

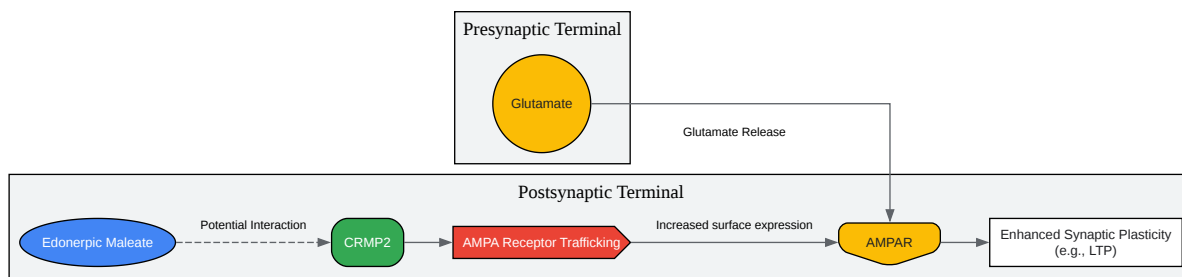
The following table summarizes the quantitative data from various in-vivo studies involving **Edonerpic** maleate administration.

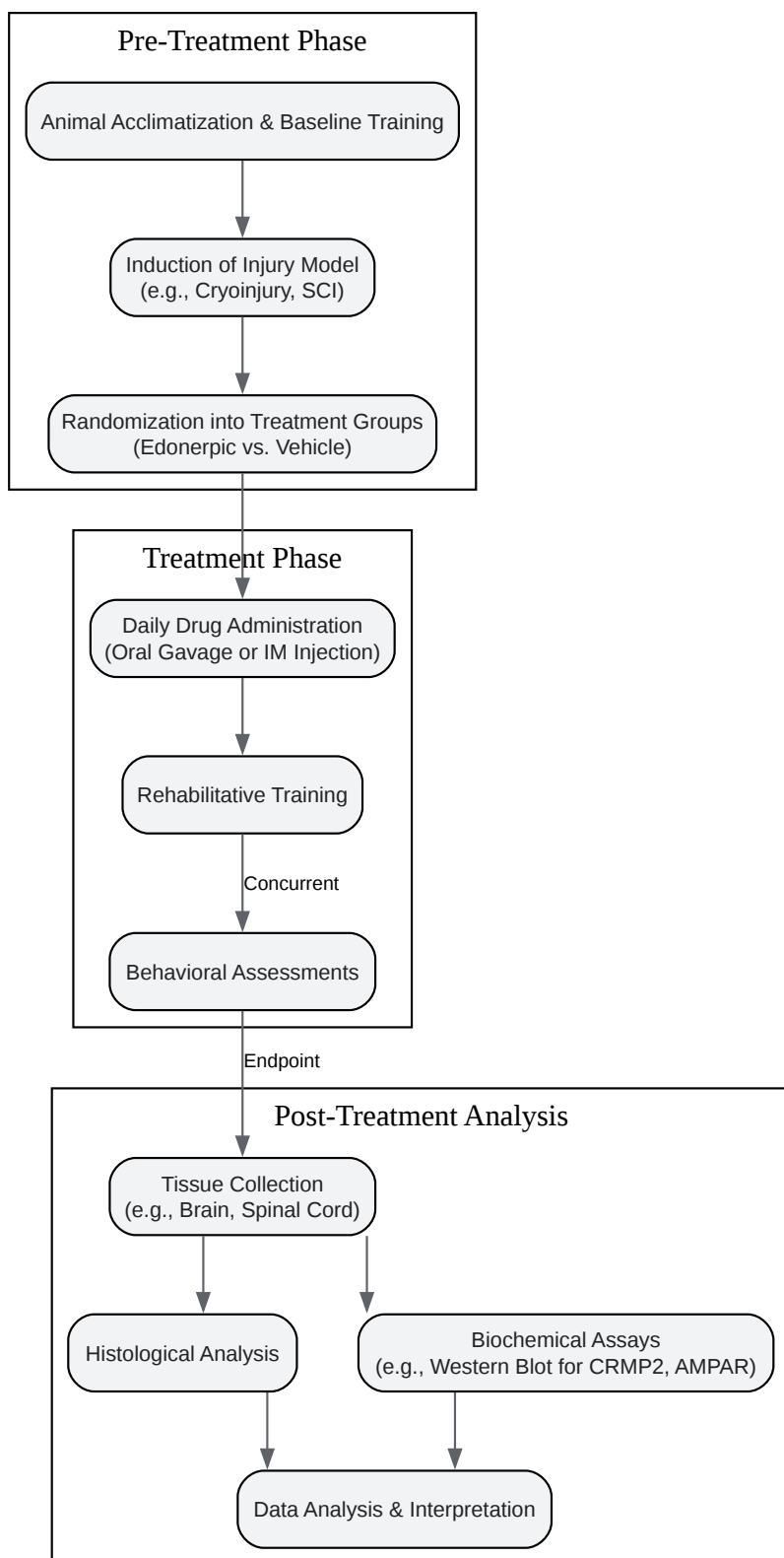
Animal Model	Condition	Delivery Method	Dosage	Frequency	Duration	Key Findings	Reference
Mice	Motor cortex cryoinjury	Oral gavage	84 mg/kg	Once daily	Post-injury	Accelerated motor function recovery in a training-dependent manner.	[1]
Rats	Cryogenic brain injury	Oral gavage	84 mg/kg	Once daily	Post-injury	Enhanced both excitatory and inhibitory synaptic inputs, preventing epileptic seizures during recovery.	[2] [7]
Rats	Traumatic Brain Injury (TBI)	Intraperitoneal injection	30 mg/kg	Once daily	30 days pre-treatment	Alleviated brain edema, neuronal loss, and improved long-term neurological function.	

Non-human primates (Macaca fuscata)	Internal capsule hemorrhage	Intramuscular injection	3 mg/kg	Once daily	Post-injury	Enhanced motor function recovery.	[1][2]
Non-human primates (Macaca fuscata)	Spinal Cord Injury (SCI)	Intramuscular injection	3 mg/kg	Once daily, 5 days/week	2 months post-SCI	Accelerated recovery of grasping movements.	[8][9]
Mice	Post-surgical pain	Intraperitoneal injection	20 mg/kg	Single dose	Post-surgery	Ineffective in reversing post-surgical allodynia.	[5]

Signaling Pathway

The proposed signaling pathway for **Edonerpic** maleate involves the modulation of synaptic plasticity. It is suggested that **Edonerpic** enhances the experience-driven synaptic delivery of AMPA receptors, a crucial process for learning and memory. One hypothesis posits that **Edonerpic** binds to CRMP2, a protein involved in neurite outgrowth and synaptic plasticity.[1][4] This interaction is thought to facilitate the trafficking of AMPA receptors to the postsynaptic membrane, thereby strengthening synaptic connections in a training-dependent manner. However, it is important to note that the direct binding of **Edonerpic** to CRMP2 has been contested.[5][6]





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